

Essential Safety and Handling Guide for M79175 (D-Mannosamine Hydrochloride)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: M79175

Cat. No.: B1675860

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Topic: Personal Protective Equipment for Handling **M79175** Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions.

This guide provides comprehensive safety protocols and operational procedures for handling **M79175**, chemically identified as D-Mannosamine Hydrochloride (CAS No. 5505-63-5). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and to build trust in handling chemical compounds.

Chemical and Physical Properties

D-Mannosamine hydrochloride is a white to off-white crystalline powder. It is an amino sugar derivative of mannose and is soluble in water.^[1] This compound is a key building block in various biomedical research applications, including the development of drug delivery systems and the synthesis of bioactive molecules.

Property	Value	Reference
CAS Number	5505-63-5	[1]
Molecular Formula	C ₆ H ₁₄ ClNO ₅	
Molecular Weight	215.63 g/mol	
Appearance	White to off-white solid	[1]
Melting Point	168 - 170 °C (decomposes)	[1]
Solubility	Soluble in water	
Storage Temperature	2-8°C (Refrigerated)	[1]

Hazard Identification and Personal Protective Equipment (PPE)

M79175 is classified as an irritant.[\[1\]](#) All personnel handling this compound must adhere to the following personal protective equipment guidelines to minimize exposure and ensure personal safety.

Hazard	Required PPE
Eye Contact	Chemical safety goggles or a face shield.
Skin Contact	Chemical-resistant gloves (e.g., nitrile) and a lab coat.
Inhalation	Use in a well-ventilated area or under a chemical fume hood. A NIOSH-approved respirator may be required for handling large quantities or in case of insufficient ventilation.
Ingestion	Do not eat, drink, or smoke in laboratory areas.

Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to maintaining the integrity of **M79175** and ensuring a safe laboratory environment.

Handling Procedures

- **Engineering Controls:** Always handle **M79175** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.
- **Spill Prevention:** Handle with care to avoid generating dust. Use appropriate tools for transferring the solid material.
- **Avoid Incompatibilities:** Keep away from strong oxidizing agents.[\[1\]](#)

Storage Procedures

- **Container:** Keep the container tightly closed when not in use.
- **Temperature:** Store in a refrigerator at 2-8°C to maintain product quality.[\[1\]](#)
- **Location:** Store in a dry, well-ventilated area, away from incompatible materials. The storage area should be clearly labeled.

First Aid Measures

In the event of exposure to **M79175**, immediate and appropriate first aid is essential.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [1]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention. [1]
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. [1]

Disposal Plan

Dispose of **M79175** and its containers in accordance with all applicable federal, state, and local regulations.

- Waste Characterization: Unused **M79175** should be considered a chemical waste.
- Disposal Method: Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#) Do not dispose of it down the drain or in regular trash.
- Contaminated Materials: Any materials, such as gloves or paper towels, that come into direct contact with **M79175** should be disposed of as chemical waste.

Experimental Protocols

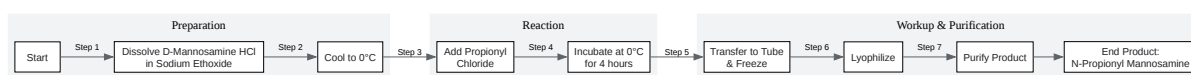
M79175 (D-Mannosamine hydrochloride) is a versatile precursor in several key laboratory applications. Below are detailed methodologies for two common uses.

Synthesis of N-Acyl-Modified Mannosamines for Metabolic Glycoengineering

This protocol describes the synthesis of N-acyl-modified mannosamines, which can be used to modify sialic acid expression on the cell surface.

Methodology:

- **Dissolution:** Dissolve 431.2 mg of D-Mannosamine hydrochloride (**M79175**) in 10 mL of 3 mM sodium ethoxide solution in a 50 mL glass bottle equipped with a stir bar.
- **Cooling:** Cool the mixture to 0°C on an ice bath while stirring.
- **Acylation:** Slowly add 210 µL of propionyl chloride dropwise to the solution.
- **Incubation:** Incubate the stirring mixture at 0°C for 4 hours.
- **Transfer and Freezing:** Transfer the solution to a 50 mL plastic tube. Puncture four to eight small holes in the cap with a thin needle and rapidly freeze the solution using liquid nitrogen.
- **Lyophilization:** Lyophilize the sample until it is completely dry.
- **Purification:** Dissolve the dried product in a mixture of ethyl acetate, methanol, and water for further purification by chromatography if necessary.



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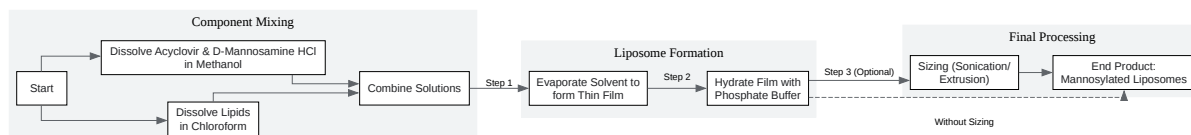
Caption: Workflow for the synthesis of N-acyl-modified mannosamines.

Preparation of Mannosylated Liposomes for Drug Delivery

This protocol outlines the preparation of acyclovir-entrapped mannosylated liposomes using D-Mannosamine hydrochloride for potential bioadhesive oral drug delivery.

Methodology:

- Lipid Film Preparation:
 - Dissolve 200 mg of total lipid (e.g., phosphatidylcholine and cholesterol at a 7:3 molar ratio) in 10 mL of chloroform.
 - Dissolve 120 mg of acyclovir and 10 mg of D-Mannosamine hydrochloride (**M79175**) in 240 mL of methanol.
 - Add the methanolic solution to the lipid solution.
 - Evaporate the solvent at 41°C for 1 hour under reduced pressure to form a dry, thin film.
- Hydration and Liposome Formation:
 - Hydrate the thin film with a phosphate buffer (pH 7.0) at 60°C for 1 minute to form a liposomal suspension.
- Sizing (Optional):
 - To achieve a uniform size distribution, the liposome suspension can be subjected to sonication or extrusion through polycarbonate membranes.



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Caption: Workflow for the preparation of mannosylated liposomes.

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References

- 1. Synthesis of non-natural ManNAc analogs for the expression of thiols on cell-surface sialic acids - PubMed [pubmed.ncbi.nlm.nih.gov]
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